

(R)-N-(1-Benzylpyrrolidin-3-yl)acetamide safety data sheet and handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-N-(1-Benzylpyrrolidin-3-yl)acetamide

Cat. No.: B047917

[Get Quote](#)

An In-depth Technical Guide on the Safety and Handling of (R)-N-(1-Benzylpyrrolidin-3-yl)acetamide

Disclaimer: This document is intended as a technical guide for researchers, scientists, and drug development professionals. The information herein is compiled from publicly available data for structurally similar compounds and general laboratory safety principles. A specific Safety Data Sheet (SDS) for (R)-N-(1-Benzylpyrrolidin-3-yl)acetamide (CAS No. 114636-33-8) was not available at the time of writing. Always consult the SDS provided by the supplier before handling this chemical. All chemical products should be treated with the recognition of having unknown hazards and toxicity.[1]

Chemical Identification

Identifier	Value
Chemical Name	(R)-N-(1-Benzylpyrrolidin-3-yl)acetamide
Synonyms	(R)-(+)-N-Benzyl-3-acetylamino pyrrolidine
CAS Number	114636-33-8[2]
Molecular Formula	C13H18N2O
Molecular Weight	218.29 g/mol

Hazard Identification

While specific GHS classification for this exact compound is not publicly available, related N-benzyl and acetamide compounds carry warnings for skin, eye, and respiratory irritation.^{[3][4]} Therefore, it is prudent to handle this compound as a hazardous substance.

GHS Classification (Anticipated)

Category	Classification
Signal Word	Warning ^{[3][4]}
Pictogram	!
Hazard Statements	H315: Causes skin irritation. ^{[3][4]} H319: Causes serious eye irritation. ^{[3][4]} H335: May cause respiratory irritation. ^{[3][4]}

Precautionary Statements

A comprehensive list of precautionary statements based on the anticipated hazards is provided below.

Code	Statement
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3][4] P264: Wash skin thoroughly after handling.[3][4] P271: Use only outdoors or in a well-ventilated area.[3][4] P280: Wear protective gloves/protective clothing/eye protection/face protection.[3][4]
Response	P302+P352: IF ON SKIN: Wash with plenty of soap and water.[3][4] P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3][4] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][4] P312: Call a POISON CENTER or doctor if you feel unwell.[3][4] P332+P313: If skin irritation occurs: Get medical advice/attention.[3][4] P337+P313: If eye irritation persists: Get medical advice/attention.[3][4] P362: Take off contaminated clothing and wash before reuse.[3][4]
Storage	P403+P233: Store in a well-ventilated place. Keep container tightly closed.[3][4] P405: Store locked up.[3][4]
Disposal	P501: Dispose of contents/container to an approved waste disposal plant.[3][4]

First-Aid Measures

Facilities storing or utilizing this material should be equipped with an eyewash fountain.[3][4]

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Obtain medical aid.[3]
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.[3]
Eye Contact	Immediately flush open eyes with plenty of running water for at least 15 minutes. Obtain medical aid immediately.[3]
Ingestion	Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[5]

Handling and Storage

Safe Handling:

- Avoid contact with skin, eyes, and personal clothing.[3]
- Wash hands thoroughly after handling.[1][3]
- Work under a chemical fume hood to avoid breathing fumes or dust.
- Minimize dust generation and accumulation.[3]
- Keep away from sources of ignition.[3]

Storage Conditions:

- Store in a tightly-closed container when not in use.[3]
- Store in a cool, dry, well-ventilated area away from incompatible substances like strong oxidizing agents.[3][4]

- Keep containers, which have been opened, carefully resealed.[1]
- Store locked up or in an area accessible only to qualified personnel.

Exposure Controls and Personal Protection

Engineering Controls: Use adequate general and local exhaust ventilation to keep airborne concentrations low. A fume hood is strongly recommended for all handling procedures.[3][4]

Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face	Wear chemical splash-resistant safety glasses or goggles with side protection.[4]
Skin/Hand	Wear appropriate protective gloves (e.g., Nitrile rubber).
Body	Wear protective clothing, such as a lab coat, to prevent skin exposure.
Respiratory	If ventilation is inadequate, use a NIOSH/MSHA-approved respirator.

Physical and Chemical Properties

Specific experimental data for **(R)-N-(1-Benzylpyrrolidin-3-yl)acetamide** is not readily available in public literature. The physical state is expected to be a solid at room temperature.

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.
- Conditions to Avoid: Heat, dust formation, and sources of ignition.[3][5]
- Incompatible Materials: Strong oxidizing agents.[4]

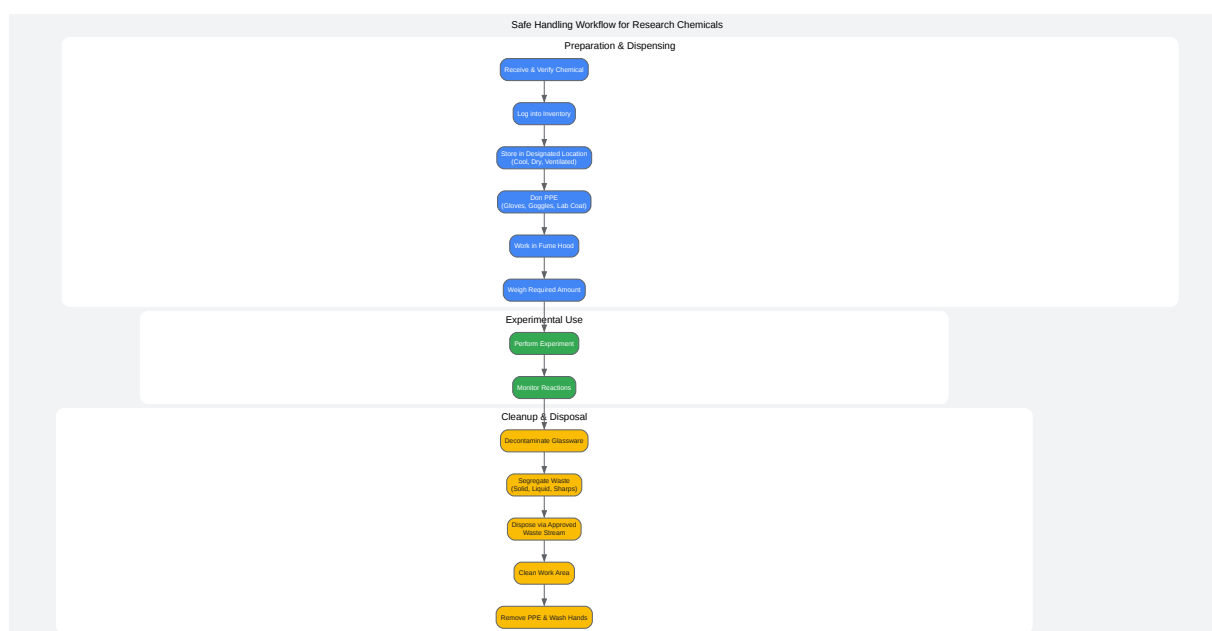
- Hazardous Decomposition Products: Carbon oxides (CO, CO₂) and Nitrogen oxides (NO_x) may be emitted upon combustion.[4][6]

Toxicological and Ecological Information

No specific toxicological or ecotoxicological studies for **(R)-N-(1-Benzylpyrrolidin-3-yl)acetamide** were found. The toxicological properties have not been thoroughly investigated. Based on related compounds, it may cause irritation to the skin, eyes, and respiratory system. [3][4] The substance should be handled with particular care as if it were of unknown toxicity.[1]

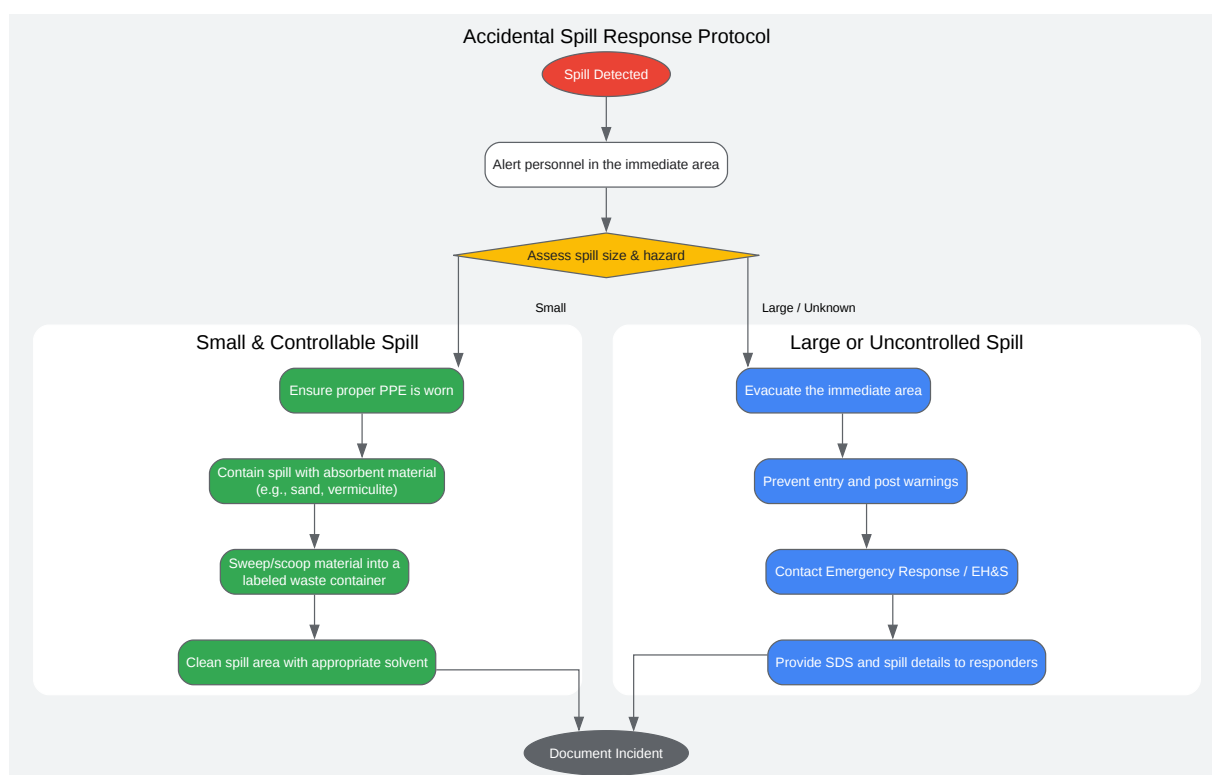
Visualized Workflows and Protocols

The following diagrams illustrate standard operating procedures for handling research chemicals of this nature.



[Click to download full resolution via product page](#)

Caption: Standard workflow for handling potent research compounds.



[Click to download full resolution via product page](#)

Caption: Decision-making process for chemical spill response.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.bldpharm.com [file.bldpharm.com]
- 2. echemi.com [echemi.com]
- 3. aksci.com [aksci.com]
- 4. aksci.com [aksci.com]
- 5. spectrumchemical.com [spectrumchemical.com]
- 6. actylislab.com [actylislab.com]
- To cite this document: BenchChem. [(R)-N-(1-Benzylpyrrolidin-3-yl)acetamide safety data sheet and handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047917#r-n-1-benzylpyrrolidin-3-yl-acetamide-safety-data-sheet-and-handling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com